

Benchmarking Ethyl-p-methoxyhydrocinnamate: A Comparative Guide to Fragrance Performance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl-p-methoxyhydrocinnamate

Cat. No.: B142521

[Get Quote](#)

This guide provides a comprehensive performance comparison of **Ethyl-p-methoxyhydrocinnamate** as a fragrance ingredient against viable alternatives. Designed for researchers, scientists, and professionals in fragrance and drug development, this document outlines key performance indicators, supported by experimental data and detailed methodologies.

Ethyl-p-methoxyhydrocinnamate, also known as Ethyl 3-(4-methoxyphenyl)propanoate, is a fragrance ingredient valued for its sweet, balsamic, and slightly spicy aroma profile. Its chemical structure, lacking the double bond found in its cinnamate counterpart, generally results in greater stability in various formulations. While specific quantitative performance data for this hydro-variant is not extensively published, its olfactory characteristics can be inferred from related compounds like Ethyl p-methoxycinnamate, which presents a fruity and sweet balsamic scent, and Ethyl hydrocinnamate, known for its hyacinth, rose, and honey notes. This guide benchmarks its anticipated performance against established fragrance ingredients with similar scent profiles.

Alternative Fragrance Ingredients

For a comprehensive evaluation, **Ethyl-p-methoxyhydrocinnamate** is compared against other ingredients known for their sweet, balsamic, and powdery notes. These alternatives are frequently used in floral, oriental, and gourmand fragrance compositions.

- **Coumarin:** An organic chemical compound naturally found in plants like the tonka bean, it is synthetically produced for its sweet, herbaceous, and warm scent, reminiscent of hay and

almond. It is a foundational element in Fougère and Oriental fragrances and is valued for its fixative properties.

- **Vanillin:** The primary component of vanilla bean extract, synthetic vanillin is a widely used fragrance ingredient with a powerful sweet, creamy, and powdery vanilla aroma[1]. It is a versatile and tenacious ingredient used across all fragrance families as a sweetening agent and fixative.
- **Heliotropin (Piperonal):** This compound offers a sweet, powdery floral aroma with distinct almond-cherry facets and undertones of vanilla[2]. It is a classic material used to impart a heliotrope flower scent and is excellent in floral, oriental, and gourmand compositions[2].
- **para-Anisyl Acetate:** Known for its sweet, floral, and fruity aroma, this ingredient is reminiscent of lilac, mimosa, and anise[3][4][5]. It is primarily used as a heart-to-base note to add sweetness and a natural effect to floral and fruity fragrances[4][6].

Quantitative Performance Comparison

The following table summarizes the key performance attributes of **Ethyl-p-methoxyhydrocinnamate** and its alternatives. Longevity is a critical measure of a fragrance ingredient's substantivity, indicating how long it remains perceptible on a standard smelling strip.

| Ingredient | CAS Number | Odor Profile | Longevity (on smelling strip) |
|-------------------------------|------------|--|-------------------------------|
| Ethyl-p-methoxyhydrocinnamate | 6963-44-6 | Sweet, Balsamic, Fruity, Anisic, Powdery (Inferred) | Data Not Available |
| Coumarin | 91-64-5 | Sweet, Hay, Almond, Tobacco, Herbaceous, Powdery | > 400 hours |
| Vanillin | 121-33-5 | Sweet, Creamy, Powdery, Vanilla, Phenolic[1] | > 400 hours[1] |
| Heliotropin (Piperonal) | 120-57-0 | Sweet, Powdery, Floral, Almond-Cherry, Vanilla[2] | > 200 hours[2] |
| para-Anisyl Acetate | 104-21-2 | Sweet, Floral (Lilac, Mimosa), Fruity (Plum), Anisic[4][5] | 36 hours[5] |

Experimental Protocols

To ensure objective and reproducible benchmarking, standardized experimental protocols are essential. The following methodologies are standard in the fragrance industry for evaluating ingredient performance.

Sensory Analysis

Sensory analysis relies on trained human panelists to quantify the olfactory characteristics of a fragrance ingredient.

- **Objective:** To determine the odor profile, intensity, and longevity (substantivity) of the fragrance material.
- **Materials:**

- Fragrance ingredient diluted in a suitable solvent (e.g., 10% in Dipropylene Glycol - DPG).
- Standard paper smelling strips (blotters).
- Odor-free evaluation booths.
- Trained sensory panel (8-12 members).
- Procedure:
 - Odor Profile Description: Panelists dip a smelling strip into the diluted sample and describe the perceived scent at different time intervals (e.g., initial, 1 hour, 4 hours, 24 hours) using a standardized lexicon of odor descriptors.
 - Intensity Measurement: The perceived odor intensity is rated on a Labeled Magnitude Scale (LMS), which ranges from "barely detectable" to "strongest imaginable"[7]. Ratings are recorded at set time points to track the decay of the scent.
 - Longevity/Substantivity Test: The smelling strips are left in a controlled environment (20-22°C, low air circulation), and panelists evaluate them at regular intervals until the scent is no longer detectable. The total time is recorded as the longevity[2][8].

Instrumental Analysis (Gas Chromatography-Mass Spectrometry)

GC-MS is a powerful analytical technique used to separate, identify, and quantify the volatile compounds in a fragrance sample[3][9].

- Objective: To determine the purity of the fragrance ingredient and to analyze its evaporation rate from a substrate (e.g., skin or fabric).
- Instrumentation: Gas Chromatograph coupled with a Mass Spectrometer (GC-MS).
- Procedure (Headspace Analysis):
 - A known quantity of the fragrance ingredient is applied to a substrate (e.g., filter paper) and placed in a sealed vial.

- The vial is incubated at a controlled temperature (e.g., 32°C to simulate skin temperature) to allow volatile molecules to accumulate in the headspace (the air above the sample).
- A sample of the headspace gas is injected into the GC-MS at various time intervals.
- The GC separates the components, and the MS identifies them based on their mass-to-charge ratio and fragmentation patterns[9]. The peak area of the target ingredient is quantified over time to determine its evaporation curve, providing an instrumental measure of longevity.

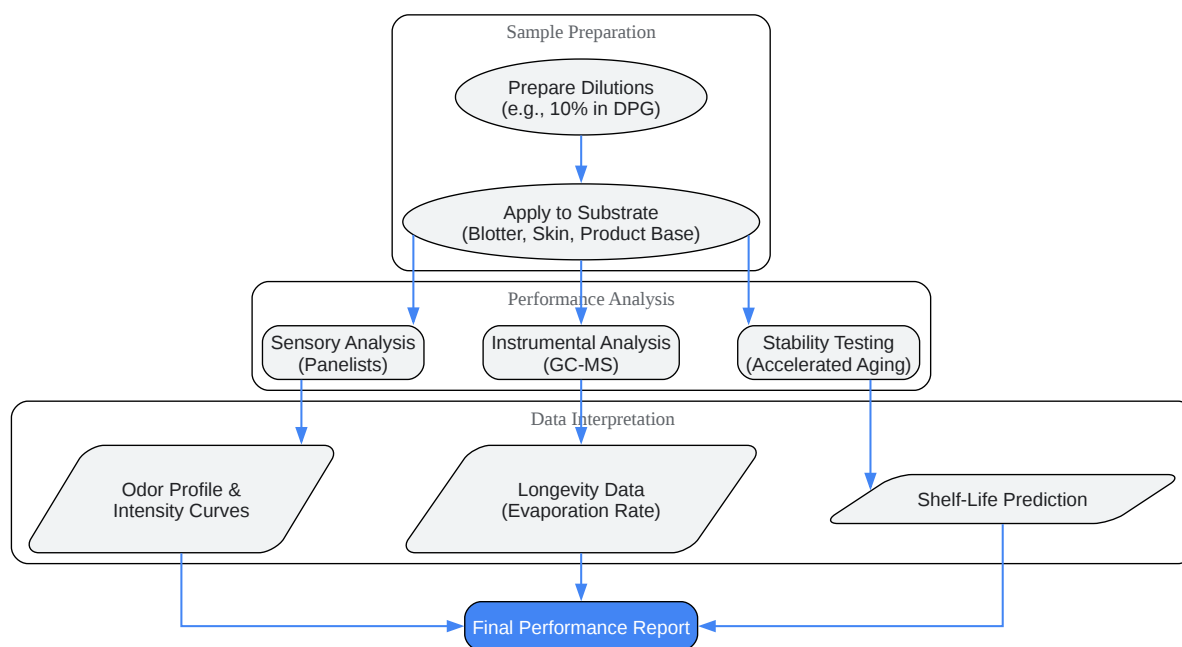
Stability Testing

Stability testing evaluates how a fragrance ingredient performs in a finished product under various environmental conditions over time[10].

- Objective: To assess the chemical stability of the fragrance ingredient in a specific product base (e.g., lotion, ethanol-based spray) and predict its shelf life.
- Procedure (Accelerated Stability Testing):
 - Samples of the finished product containing the fragrance ingredient are prepared.
 - Control samples (product base without fragrance) are also prepared.
 - Samples are stored under various stress conditions:
 - Elevated Temperature: Ovens set at different temperatures (e.g., 40°C, 50°C) to accelerate aging[10].
 - Light Exposure: A light box with controlled UV and visible light exposure to test for photodegradation[10].
 - Freeze-Thaw Cycles: Repeatedly cycling between freezing and thawing temperatures (e.g., -10°C to 25°C) to assess physical stability[10].
 - At specified time points (e.g., 1, 2, 4, 8, 12 weeks), samples are evaluated for changes in color, clarity, pH, and, most importantly, odor profile through sensory and GC-MS analysis compared to a control sample stored at room temperature in the dark[2].

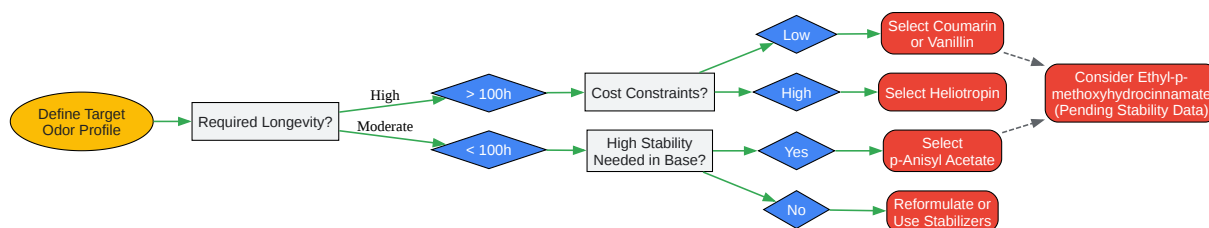
Visualizations

The following diagrams illustrate key workflows and logical relationships in fragrance performance evaluation.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for fragrance performance evaluation.



[Click to download full resolution via product page](#)

Caption: Decision tree for fragrance ingredient selection.

Summary

Ethyl-p-methoxyhydrocinnamate is a promising fragrance ingredient with an anticipated sweet, balsamic, and fruity profile. While it structurally suggests good stability, a lack of published data on its longevity necessitates direct experimental evaluation. In comparison, alternatives like Coumarin and Vanillin offer exceptional longevity and are well-characterized, making them reliable choices for applications requiring high substantivity. Heliotropin provides a balance of longevity and a unique floral-powdery profile, whereas p-Anisyl Acetate is suitable for shorter-term applications where a sweet, floral note is desired. The selection of an appropriate ingredient will ultimately depend on the specific requirements for odor profile, longevity, stability, and cost for the target application. Further research to quantify the performance of **Ethyl-p-methoxyhydrocinnamate** using the protocols outlined in this guide is highly recommended.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. perfumersworld.com [perfumersworld.com]
- 2. fraterworks.com [fraterworks.com]
- 3. Para Anisyl Acetate Manufacturer & Suppliers |ELAROMA-pAAC - Elchemy [elchemy.com]
- 4. para Anisyl acetate - Hekserij [eng.hekserij.nl]
- 5. perfumersworld.com [perfumersworld.com]
- 6. Anisyl Acetate | Givaudan [givaudan.com]
- 7. Perfume Shrine: Definition: Resinous & Balsamic Fragrances [perfumeshrine.blogspot.com]
- 8. para-anisyl acetate, 104-21-2 [thegoodscentcompany.com]
- 9. aurom.co.in [aurom.co.in]
- 10. What Are The 8 Key Balsamic Notes Used In Fragrances? [alphaaromatics.com]
- To cite this document: BenchChem. [Benchmarking Ethyl-p-methoxyhydrocinnamate: A Comparative Guide to Fragrance Performance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b142521#benchmarking-ethyl-p-methoxyhydrocinnamate-performance-as-a-fragrance-ingredient]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com